

Safeguarding Your Research: A Comprehensive Guide to Handling N-Methylanthranilate

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Compound of Interest		
Compound Name:	N-Methylanthranilate	
Cat. No.:	B085802	Get Quote

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount to fostering innovation and discovery. This guide provides essential, immediate safety and logistical information for the handling of **N-Methylanthranilate**, offering procedural, step-by-step guidance to directly address your operational questions. Our aim is to become your preferred source for laboratory safety and chemical handling information, building deep trust by providing value beyond the product itself.

Immediate Safety and Personal Protective Equipment (PPE)

N-Methylanthranilate, while utilized in various applications, requires careful handling to mitigate potential hazards. The primary routes of exposure are through skin contact, eye contact, and inhalation. Adherence to proper personal protective equipment (PPE) protocols is the first line of defense.

Key Protective Measures:

- Eye and Face Protection: Always wear chemical splash goggles that conform to recognized standards (e.g., EU Standard EN166, OSHA 29 CFR 1910.133). In situations with a higher risk of splashing, a face shield should be used in conjunction with goggles.[1][2]
- Skin Protection: Chemical-resistant gloves are mandatory.[3] Nitrile or butyl rubber gloves are recommended for handling **N-Methylanthranilate**. Always inspect gloves for any signs



of degradation or punctures before use.[2] A lab coat or other protective clothing should be worn to prevent skin contact.[3]

 Respiratory Protection: When working in well-ventilated areas, respiratory protection may not be necessary. However, if vapors or aerosols are likely to be generated, a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate cartridge (e.g., type ABEK) is required.[1][4]

Operational Plan: A Step-by-Step Guide to Handling N-Methylanthranilate

A systematic approach to handling **N-Methylanthranilate** minimizes risks and ensures a safe laboratory environment.

- 1. Pre-Operational Checks:
- Ventilation: Ensure the work area is well-ventilated. A chemical fume hood is the preferred workspace.
- Safety Equipment: Confirm that a safety shower and eyewash station are readily accessible and in good working order.[3]
- PPE Inspection: Thoroughly inspect all PPE for integrity before donning.
- Container Inspection: Check the N-Methylanthranilate container for any leaks or damage.
- 2. Handling Procedure:
- Dispensing: When transferring or weighing the chemical, do so in a fume hood to minimize inhalation exposure. Avoid generating dust or aerosols.
- Avoid Contact: Take care to avoid direct contact with skin, eyes, and clothing.[3]
- Contamination Prevention: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the chemical.[5]
- 3. Post-Handling Procedures:



- Decontamination: Clean the work area and any equipment used with an appropriate solvent.
- PPE Removal: Remove PPE in a manner that avoids self-contamination. Contaminated gloves should be disposed of immediately.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan: Responsible Management of N-Methylanthranilate Waste

Proper disposal of **N-Methylanthranilate** and associated waste is crucial for environmental protection and regulatory compliance.

- 1. Waste Segregation and Collection:
- Designated Waste Container: Use a dedicated, clearly labeled, and leak-proof container for N-Methylanthranilate waste.
- Waste Stream: As an amine-containing organic compound, it should be disposed of as hazardous chemical waste. Do not mix with other waste streams unless explicitly permitted by your institution's safety protocols.
- Storage: Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.
- 2. Disposal of Empty Containers:
- Rinsing: Triple rinse the empty container with a suitable solvent (e.g., acetone or ethanol).
- Rinsate Collection: The rinsate is considered hazardous waste and must be collected in the appropriate liquid waste container.
- Final Disposal: Once thoroughly decontaminated, the empty container can be disposed of according to your institution's guidelines for non-hazardous waste.
- 3. Professional Disposal:



 Licensed Waste Disposal Service: All collected N-Methylanthranilate waste must be disposed of through a licensed hazardous waste disposal company.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **N-Methylanthranilate**.

Property	Value
Molecular Formula	C9H11NO2
Molecular Weight	165.19 g/mol
Boiling Point	256 °C (493 °F)
Melting Point	17-19 °C (63-66 °F)
Flash Point	104 °C (219 °F)
Oral LD50 (Rat)	2910 mg/kg[3]
Dermal LD50 (Rabbit)	>5 gm/kg[3]

Note: Occupational exposure limits (PEL, TLV) for N-Methylanthranilate are not established.

Experimental Protocol Example: Synthesis of N-Methylanthranilate

The following is a condensed example of a laboratory procedure for the synthesis of **N-Methylanthranilate**. This illustrates a practical application where the above handling and safety procedures are critical.

Objective: To synthesize **N-Methylanthranilate** via reductive amination of Methyl Anthranilate.

Materials:

- Methyl Anthranilate
- Formaldehyde solution



- Palladium on carbon (Pd/C) catalyst
- Hydrogen gas
- Ethyl acetate
- Saturated sodium bicarbonate solution
- · Saturated sodium chloride solution
- Anhydrous magnesium sulfate

Procedure:

- In a pressure-rated reaction vessel, combine Methyl Anthranilate, ethyl acetate, and the Pd/C catalyst.
- Cool the mixture to approximately 5°C.
- Slowly add the formaldehyde solution to the cooled mixture.
- Seal the reactor and purge with hydrogen gas.
- Pressurize the reactor with hydrogen gas to the desired pressure (e.g., 50 psig).
- Stir the reaction mixture at room temperature until the reaction is complete (monitor by TLC or GC).
- Carefully vent the reactor and filter the mixture to remove the catalyst.
- Wash the filtrate with saturated sodium bicarbonate solution, followed by saturated sodium chloride solution.
- Dry the organic layer over anhydrous magnesium sulfate.
- Remove the solvent under reduced pressure to yield the crude N-Methylanthranilate, which can be further purified by distillation.

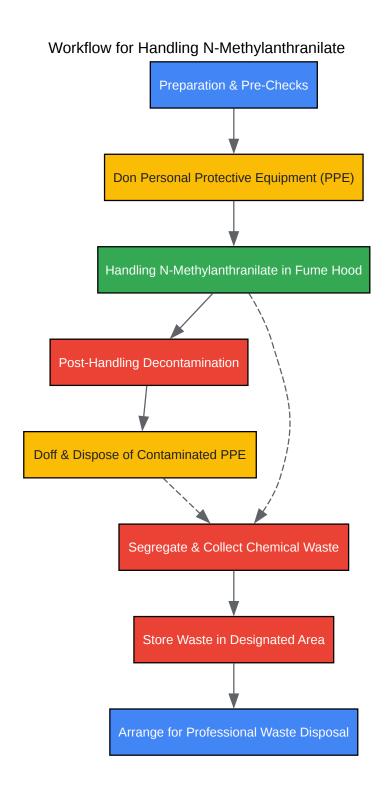


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Visualizing the Workflow

The following diagram illustrates the logical workflow for the safe handling and disposal of **N-Methylanthranilate**.





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Caption: Logical workflow for the safe handling and disposal of N-Methylanthranilate.







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